

thiethylperazine clinical trial outcomes nausea vomiting control

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Compound Focus: Thiethylperazine

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Clinical Trial Outcomes for Thiethylperazine

Clinical Context	Comparison	Key Efficacy Outcomes	Side Effects / Notes	Source
Adjuvant Chemotherapy (FAC regimen) in Breast Cancer	Thiethylperazine + Methylprednisolone vs. Thiethylperazine + Placebo	Significantly better at reducing vomiting ($p < 0.01$) and nausea ($p < 0.02$). Complete protection from vomiting: 36% (with steroid) vs. 18% (without). Patient preference: 70% preferred the steroid combination.	Facial flushing, euphoria, dry mouth, sedation.	[1]
Radiation Therapy	Thiethylperazine (as a dopamine antagonist)	Less effective than 5-HT ₃ receptor antagonists (e.g., ondansetron) for prophylaxis of radiation-induced nausea and vomiting.	Considered an older, less effective option per modern systematic review.	[2]
Post-Anaesthetic (High-risk surgeries)	Thiethylperazine vs. Perphenazine vs. Placebo	Effective at reducing the incidence and severity of emetic symptoms compared to placebo. Similar efficacy to perphenazine.	Less postoperative hypotension than perphenazine. Did not significantly potentiate narcotics.	[3]
Vertigo of different origins	Thiethylperazine vs. Meclizine	No significant difference in effect on vertigo, gait disturbance, and nausea.	Side-effects (fatigue, headache) occurred to the same extent. Meclizine suggested as an alternative for long-term treatment.	[4]

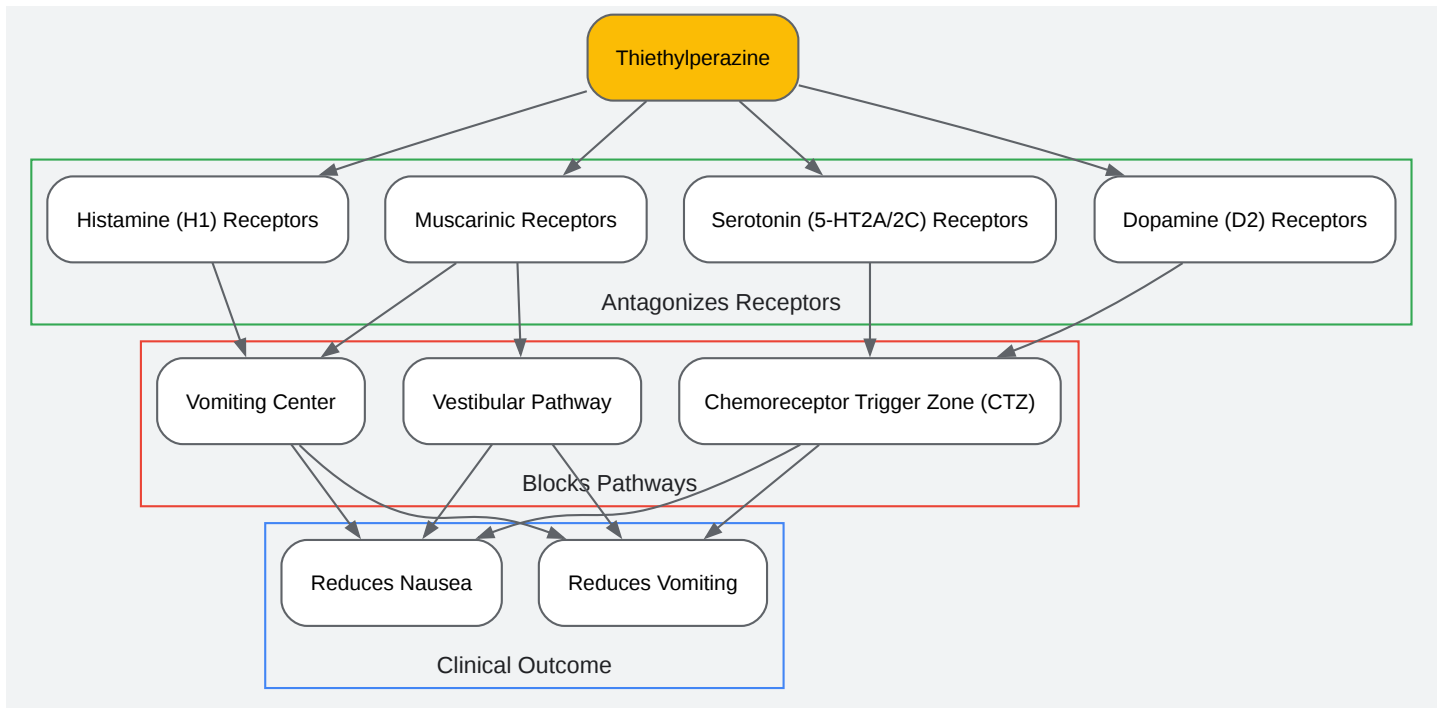
Detailed Experimental Protocols

To help you evaluate the quality of the evidence, here are the methodologies from the key trials cited above.

- **Chemotherapy-Induced Nausea and Vomiting (1991 Trial) [1]:**
 - **Design:** Multicenter, randomized, double-blind, cross-over trial.
 - **Patients:** 46 women with breast cancer receiving adjuvant FAC chemotherapy.
 - **Intervention:** **Thiethylperazine (6.5 mg orally every 8 hours for 3 days) plus Methylprednisolone (250 mg IV x 2 doses)** was compared to **Thiethylperazine** plus a placebo.
 - **Assessment:** The number of vomiting episodes and nausea intensity were recorded. Patient preference was assessed after the cross-over phase.
- **Post-Anaesthetic Nausea and Vomiting (1965 Trial) [3]:**
 - **Design:** Double-blind, comparative trial.
 - **Patients:** Female patients undergoing surgeries with a high risk of post-operative nausea and vomiting (cholecystectomy, abdominal hysterectomy, vaginal hysterectomy).
 - **Intervention:** A single intramuscular injection of the study drug (**thiethylperazine**, perphenazine, trimethobenzamide, or placebo) upon arrival in the recovery room.
 - **Assessment:** Patients were monitored for nausea, retching, and vomiting during the first 24 hours post-operation.

Mechanism of Action and Context

The clinical outcomes of **thiethylperazine** are rooted in its mechanism of action. The diagram below illustrates how it functions as a broad receptor antagonist to exert its antiemetic effect.



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This multi-receptor antagonism explains its use in different settings, from chemotherapy to post-operative and vertigo-related nausea. However, its broad mechanism also contributes to side effects like **drowsiness, dry mouth, and extrapyramidal symptoms** (e.g., restlessness, muscle stiffness) [5] [6] [7].

Evolution in Treatment Guidelines

The evidence shows that the role of **thiethylperazine** has evolved. While effective in its own right, modern antiemetic guidelines, particularly for challenging settings like chemotherapy and radiotherapy, often favor more targeted therapies.

- **Superior Alternatives:** A 2023 systematic review concluded that **5-HT3 receptor antagonists** (e.g., ondansetron) are significantly more effective than other antiemetics, including dopamine antagonists like **thiethylperazine**, for preventing radiation-induced nausea and vomiting [2].
- **Synergistic Use:** The older clinical trial demonstrates that the efficacy of **thiethylperazine** in chemotherapy can be significantly boosted when combined with a steroid (methylprednisolone) [1].

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